

Safeguarding Your Research: A Comprehensive Guide to Handling Dichlorofluoromethane

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Compound of Interest

Compound Name: Dichlorofluoromethane

Cat. No.: B1207983

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For Immediate Implementation: This document provides essential safety protocols and operational guidance for the handling and disposal of **Dichlorofluoromethane** (Freon 21/Halon 112) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Dichlorofluoromethane is a colorless, nearly odorless gas shipped as a liquefied compressed gas.^[1] While nonflammable, it poses several hazards requiring stringent safety measures.^{[1][2]} It can displace oxygen, leading to rapid suffocation, and contact with the liquid can cause frostbite.^{[3][4]} Furthermore, it is recognized as a substance that harms public health and the environment by destroying ozone in the upper atmosphere.^{[3][4][5]}

Personal Protective Equipment (PPE): Your First Line of Defense

The selection of appropriate Personal Protective Equipment is paramount when handling **Dichlorofluoromethane**. The following table summarizes the required PPE and provides key quantitative data for operational planning.

PPE Category	Specification	Protection Level & Additional Information
Eye Protection	Safety goggles	Must be worn at all times to protect against splashes of liquid Dichlorofluoromethane, which can cause frostbite.[1][2]
Skin Protection	Protective gloves (e.g., Butyl, Neoprene)	While specific breakthrough time data for Dichlorofluoromethane is not readily available, data for similar chemicals suggest that Butyl and Neoprene are suitable materials. Always inspect gloves for degradation or damage before use.[4]
Lab coat or protective clothing	To prevent skin contact with the liquid form of the chemical. [1]	
Safety shoes	Recommended when handling cylinders to protect against physical hazards.[2]	
Respiratory Protection	Self-contained breathing apparatus (SCBA) or supplied-air respirator	Required in the event of a leak or when ventilation is inadequate.[2] For concentrations up to 10,000 ppm, a supplied-air respirator is recommended. For emergency situations, a full-facepiece SCBA is necessary. [6]

Occupational Exposure Limits

Organization	Time-Weighted Average (TWA)
ACGIH TLV	10 ppm (8 hours)[3]
NIOSH REL	10 ppm (10 hours)[3]
OSHA PEL	1000 ppm (8 hours)[3]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Dichlorofluoromethane** is crucial for minimizing risks. The following step-by-step plan outlines the procedures for safe handling and disposal.

Receiving and Storage

- **Inspect Container:** Upon receipt, visually inspect the cylinder for any signs of damage or leaks. Do not accept a cylinder without a proper label.
- **Secure Storage:** Store cylinders in a well-ventilated, cool, and dry area, away from direct sunlight and heat sources.[1][2] Cylinders should be stored upright and secured to prevent falling.[2]
- **Segregate Incompatibles:** Store **Dichlorofluoromethane** away from incompatible materials such as alkali or alkaline earth metals (e.g., powdered aluminum, sodium, potassium, zinc) and oxidizing agents.[1][2]

Handling and Use

- **Work in a Ventilated Area:** All work with **Dichlorofluoromethane** must be conducted in a well-ventilated area, preferably within a fume hood.[1][7]
- **Don Appropriate PPE:** Before handling the cylinder, put on all required personal protective equipment as detailed in the table above.
- **Secure Cylinder:** Ensure the cylinder is securely fastened in an upright position before use.[2]

- Use Compatible Equipment: Use only regulators, piping, and equipment compatible with **Dichlorofluoromethane**.[\[3\]](#)
- Leak Check: After connecting the cylinder, perform a leak check on all connections using a suitable leak detection solution.
- Controlled Release: Open the cylinder valve slowly and carefully to control the flow of gas.
- Close Valve After Use: Always close the cylinder valve after each use and when the cylinder is empty.[\[3\]](#)

Spill Response

In the event of a leak or spill, follow these procedures:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: If it can be done safely, increase ventilation to the area.
- Assess the Situation: From a safe distance, assess the size and nature of the leak.
- Stop the Leak (If Safe): If the leak is from a cylinder and can be stopped safely (e.g., by tightening a valve), do so. If not, move the leaking cylinder to a safe, well-ventilated area (such as outdoors) and allow it to vent.[\[2\]](#)
- Personal Decontamination: If contact with liquid **Dichlorofluoromethane** occurs, immediately flush the affected skin with lukewarm water.[\[3\]](#) For eye contact, flush with copious amounts of water for at least 15 minutes.[\[2\]](#) Seek medical attention in both cases.[\[2\]](#)
[\[3\]](#)

Disposal of Non-Refillable Cylinders (Lecture Bottles)

Disposal must be conducted in accordance with all federal, state, and local regulations.[\[2\]](#)

- Ensure Cylinder is Empty: Verify that the cylinder is completely empty by attaching a regulator and observing that no pressure remains.
- Vent Residual Gas: In a fume hood, carefully open the valve to vent any residual gas.[\[3\]](#)

- Remove the Valve: Secure the cylinder and carefully remove the valve.
- Purge the Cylinder: Purge the empty cylinder with an inert gas like nitrogen to displace any remaining **Dichlorofluoromethane** vapor.[3]
- Deface Label: Clearly mark the cylinder as "EMPTY" and deface the original product label.
- Recycle or Dispose: The empty and purged cylinder can typically be recycled as scrap metal. Consult with your institution's environmental health and safety department for specific disposal procedures.[3]

Visualizing the Workflow

To further clarify the operational and disposal plans, the following diagrams illustrate the logical flow of procedures.

Operational Plan: Handling Dichlorofluoromethane

1. Receiving and Storage
 - Inspect Container
 - Secure Storage
 - Segregate Incompatibles



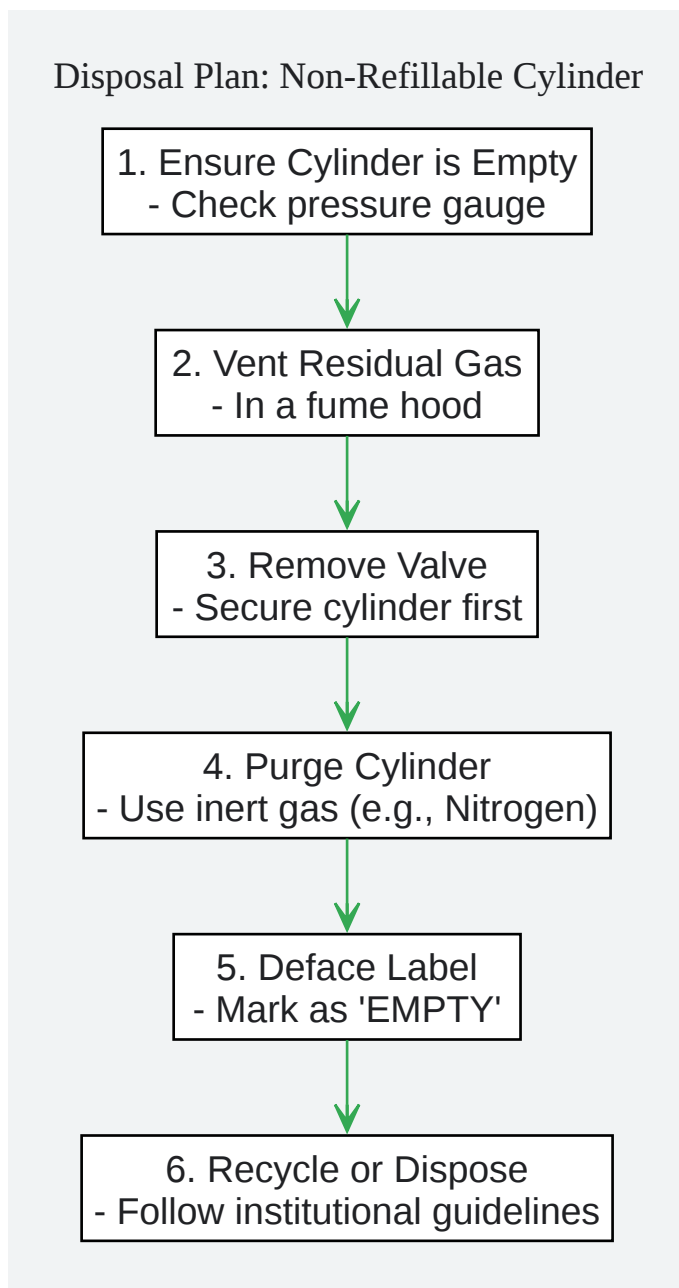
2. Handling and Use
 - Work in Ventilated Area
 - Don PPE
 - Secure Cylinder
 - Use Compatible Equipment
 - Leak Check
 - Controlled Release
 - Close Valve After Use



If Spill Occurs

3. Spill Response
 - Evacuate and Alert
 - Ventilate
 - Assess Situation
 - Stop Leak (if safe)
 - Decontaminate Personnel

[Click to download full resolution via product page](#)Figure 1: High-level workflow for the safe handling of **Dichlorofluoromethane**.



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Figure 2: Step-by-step process for the disposal of a non-refillable **Dichlorofluoromethane** cylinder.

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